

# Ecotoxicity of Adipate Plasticizers: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Dioleoyl adipate

Cat. No.: B13741135

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This technical guide provides a comprehensive overview of the ecotoxicity of adipate plasticizers, with a focus on Di(2-ethylhexyl) adipate (DEHA) and Di-n-octyl adipate (DOA), for researchers, scientists, and drug development professionals. The guide synthesizes key environmental studies, presenting quantitative data, detailed experimental protocols, and visual representations of critical concepts.

## Quantitative Ecotoxicity Data

The following tables summarize the ecotoxicological data for adipate plasticizers across different environmental compartments and trophic levels.

## Aquatic Ecotoxicity

Table 1: Acute and Chronic Aquatic Toxicity of Di(2-ethylhexyl) adipate (DEHA)

Species	Trophic Level	Endpoint	Value	Exposure Duration	Reference
Oncorhynchus mykiss (Rainbow Trout)	Fish	LC50	>75 mg/L	96 hours	
Pimephales promelas (Fathead Minnow)	Fish	LC50	0.75 mg/L	96 hours	
Daphnia magna (Water Flea)	Invertebrate	EC50	48 mg/L	48 hours	
Daphnia magna (Water Flea)	Invertebrate	NOEC (reproduction)	0.04 mg/L	21 days	
Scenedesmus subspicatus (Green Algae)	Algae	EC50 (growth inhibition)	>500 mg/L	72 hours	

Table 2: Acute Aquatic Toxicity of Di-n-octyl adipate (DOA)

Species	Trophic Level	Endpoint	Value	Exposure Duration	Reference
Lepomis macrochirus (Bluegill Sunfish)	Fish	LC50	>0.75 mg/L	96 hours	
Daphnia magna (Water Flea)	Invertebrate	EC50	0.55 mg/L	48 hours	
Selenastrum capricornutum (Green Algae)	Algae	EC50 (growth inhibition)	>3.1 mg/L	96 hours	

## Terrestrial Ecotoxicity

Table 3: Terrestrial Ecotoxicity of Di(2-ethylhexyl) adipate (DEHA)

Species	Endpoint	Value	Exposure Duration	Reference
Eisenia fetida (Earthworm)	LC50	>1,000 mg/kg soil	14 days	
Lactuca sativa (Lettuce)	EC50 (germination)	>1,000 mg/kg soil	14 days	
Avena sativa (Oats)	EC50 (growth)	>1,000 mg/kg soil	14 days	

## Experimental Protocols

The following sections detail the methodologies for key ecotoxicity tests cited in this guide. These protocols are based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the International Organization for Standardization (ISO).

## Aquatic Toxicity Testing: *Daphnia magna* Acute Immobilisation Test (OECD 202)

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- Test Organism: *Daphnia magna*, less than 24 hours old at the start of the test.
- Test Substance Preparation: A stock solution of the adipate plasticizer is prepared, typically using a solvent for water-insoluble substances. A series of dilutions are made to create the test concentrations.
- Test Conditions:
  - Temperature:  $20 \pm 1$  °C
  - pH: 7.0 - 8.5
  - Light: 16-hour light / 8-hour dark cycle
  - Media: Reconstituted hard water is commonly used.
- Procedure:
  - Groups of 20 daphnids, divided into four replicates of five, are exposed to each test concentration and a control.
  - The daphnids are not fed during the test.
  - Observations for immobilization (inability to swim) are made at 24 and 48 hours.
- Endpoint: The EC50 (median effective concentration) for immobilization at 48 hours is calculated using statistical methods.

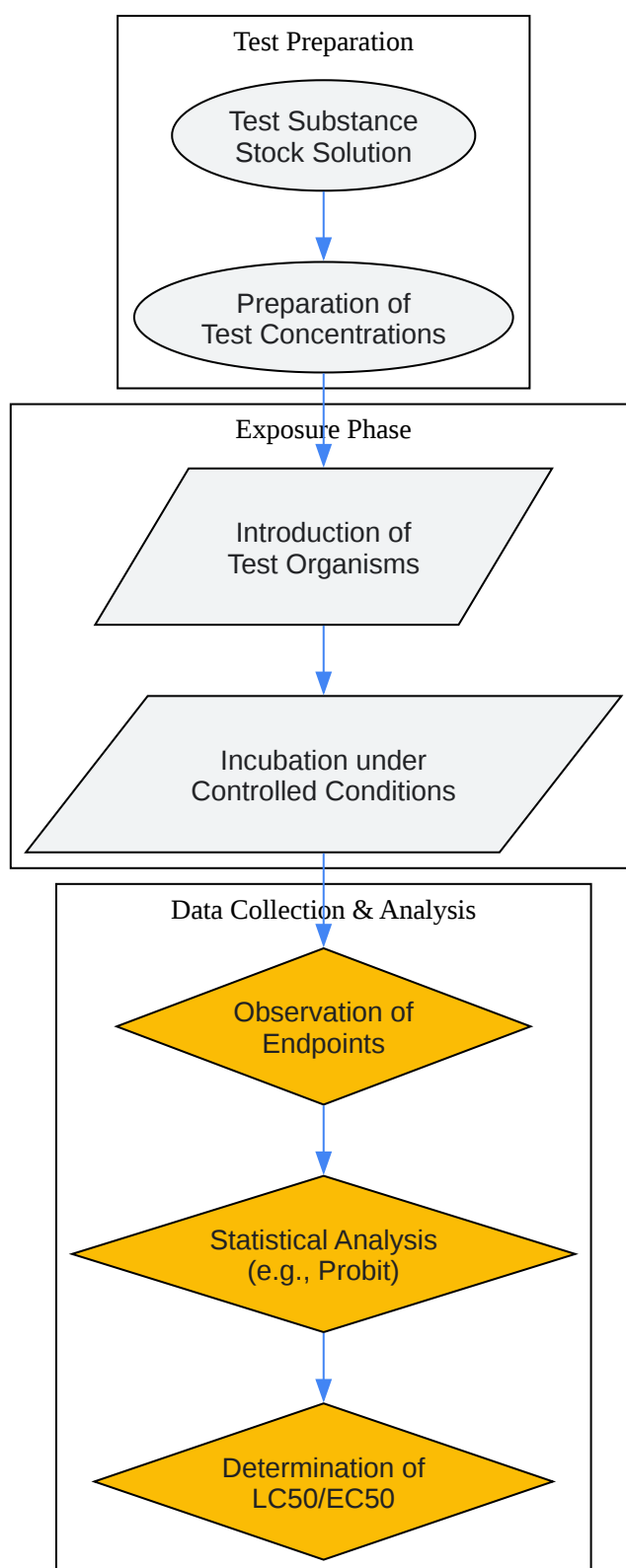
## Terrestrial Toxicity Testing: Earthworm Acute Toxicity Test (OECD 207)

This test evaluates the acute toxicity of a substance to earthworms.

- Test Organism: *Eisenia fetida* (adults).
- Test Substance Application: The adipate plasticizer is mixed into an artificial soil substrate.
- Test Conditions:
  - Temperature:  $20 \pm 1$  °C
  - Moisture: 40-60% of the water-holding capacity of the soil.
  - Light: Continuous darkness, except during observations.
- Procedure:
  - Groups of 10 earthworms are introduced into containers with the treated soil.
  - Mortality is assessed at 7 and 14 days.
- Endpoint: The LC50 (median lethal concentration) at 14 days is determined.

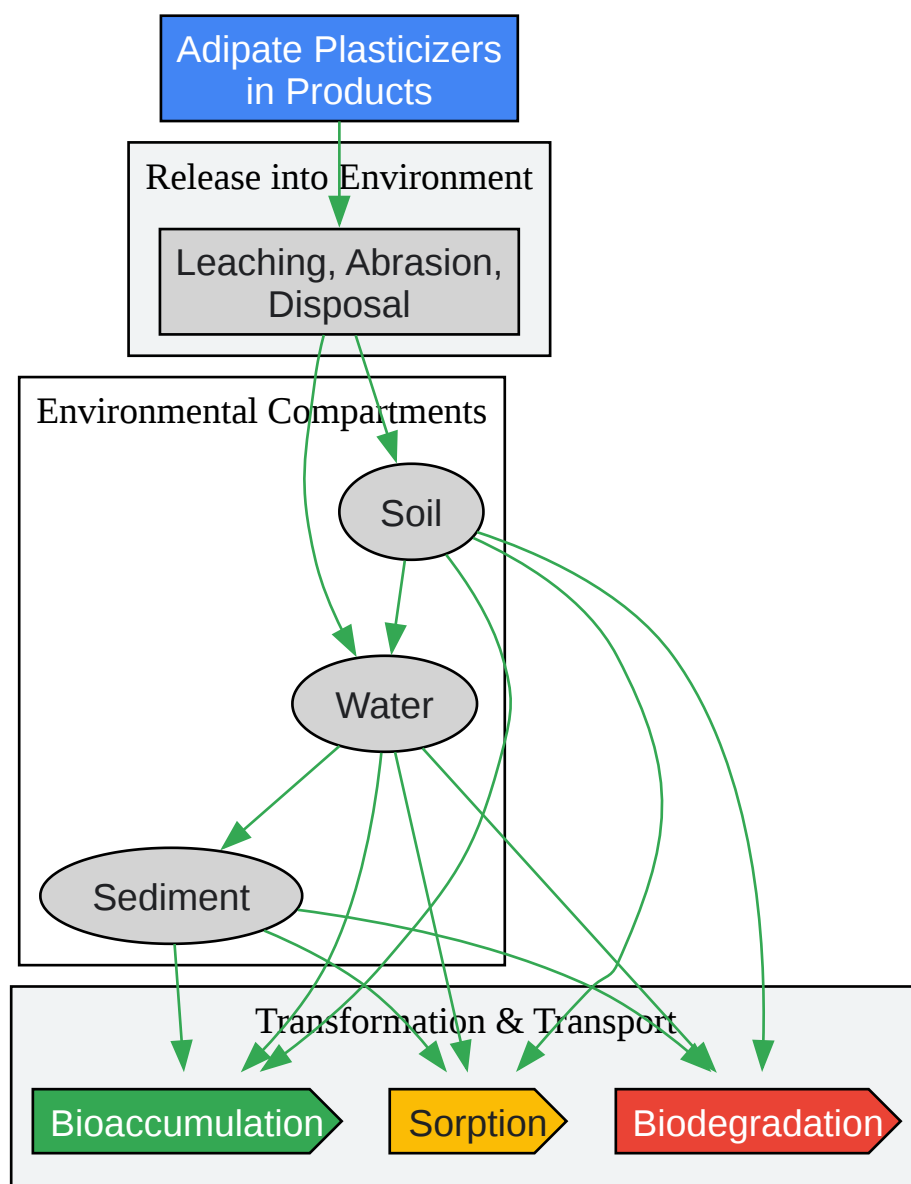
## Visualizations

The following diagrams illustrate key concepts related to the ecotoxicity testing and environmental fate of adipate plasticizers.



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Caption: General experimental workflow for an aquatic toxicity test.



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Caption: Environmental fate and transport pathways of adipate plasticizers.

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